

# Essential Safety and Operational Guide for Handling 2,6-Dimethylcyclohexanol

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## Compound of Interest

Compound Name: 2,6-Dimethylcyclohexanol

Cat. No.: B1210312

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **2,6-Dimethylcyclohexanol**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier: **2,6-Dimethylcyclohexanol** is a flammable liquid and vapor.<sup>[1][2][3]</sup> It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.<sup>[1]</sup>

## Hazard Identification and Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor[2][3]
Acute toxicity, oral	Category 4	H302: Harmful if swallowed[4][5]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[4][6]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation[4][5]
Acute toxicity, inhalation	Category 4	H332: Harmful if inhaled[5]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation[4][6]

Signal Word: Warning[1][4]

## Physical and Chemical Properties

Property	Value
Molecular Formula	C8H16O[2][3]
Molecular Weight	128.21 g/mol [2][3]
Appearance	Colorless liquid[1]
Odor	Alcohol-like[1]
Boiling Point	174.4 °C / 345.9 °F @ 760 mmHg[1]
Flash Point	55 °C / 131 °F[1]
Specific Gravity	0.940[1]

## Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is critical for safety and to prevent environmental contamination.

## I. Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following PPE is mandatory when handling **2,6-Dimethylcyclohexanol**.

Task	Eye Protection	Hand Protection	Respiratory Protection	Protective Clothing
Weighing and Transferring	Chemical splash goggles	Disposable nitrile gloves	N95 respirator (if not in a fume hood)	Standard laboratory coat
Preparing Solutions	Chemical splash goggles or face shield	Disposable nitrile gloves	Work in a certified chemical fume hood	Standard laboratory coat
Handling Solutions	Safety glasses with side shields	Disposable nitrile gloves	Work in a well-ventilated area	Standard laboratory coat
Cleaning and Waste Disposal	Chemical splash goggles	Heavy-duty nitrile gloves	Not generally required	Standard laboratory coat

## II. Handling Protocol

Preparation:

- Ensure the designated workspace is clean and uncluttered.
- Cover the work surface with absorbent, disposable bench paper.
- Confirm that a safety shower and eyewash station are readily accessible.[\[1\]](#)
- Don the appropriate PPE as outlined in the table above.

Weighing and Transfer:

- Conduct all weighing and transfer operations of **2,6-Dimethylcyclohexanol** within a chemical fume hood to minimize inhalation exposure.

- Use spark-proof tools and explosion-proof equipment.[\[1\]](#)
- Ground and bond containers when transferring the material to prevent static discharge.[\[7\]](#)

#### Post-Handling:

- After handling, thoroughly wash hands and any exposed skin with soap and water.
- Clean all contaminated surfaces.

### III. Storage Plan

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[7\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[7\]](#)
- Store in a designated flammables area.[\[1\]](#)
- Incompatible materials to avoid include strong oxidizing agents, strong acids, and strong reducing agents.[\[1\]](#)

### IV. Disposal Plan

All waste materials contaminated with **2,6-Dimethylcyclohexanol** must be treated as hazardous chemical waste.

#### Solid Waste:

- Collect all contaminated solid waste, including disposable bench paper, gloves, and weighing papers, in a designated, labeled, and sealed waste container.

#### Liquid Waste:

- Collect all solutions containing **2,6-Dimethylcyclohexanol** in a clearly labeled, sealed, and appropriate hazardous waste container.
- Do not empty into drains.[\[1\]](#)
- Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)[\[7\]](#)

## Emergency Procedures

### First-Aid Measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation develops and persists.[\[1\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[\[1\]](#)

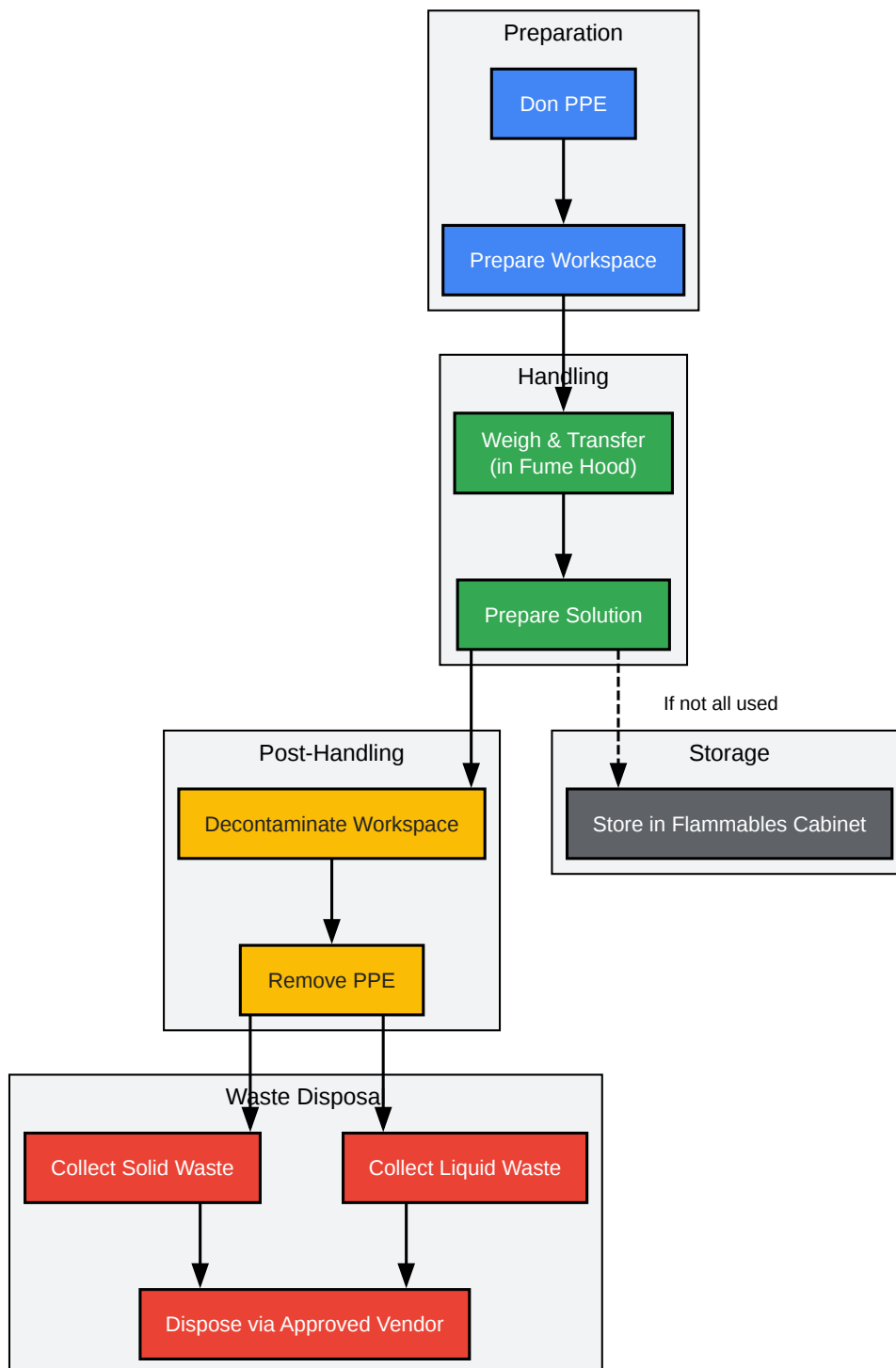
### Fire-Fighting Measures:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)
- Do not use a solid water stream as it may scatter and spread the fire.
- Wear self-contained breathing apparatus for firefighting if necessary.[\[5\]](#)

### Accidental Release Measures:

- Remove all sources of ignition.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Wear appropriate personal protective equipment.
- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[1\]](#)
- Collect in suitable, closed containers for disposal.[\[1\]](#)

## Workflow for Handling 2,6-Dimethylcyclohexanol



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Caption: Workflow for the safe handling and disposal of **2,6-Dimethylcyclohexanol**.

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